

# preparing MC1568 stock solution for experiments

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## Compound of Interest

Compound Name: MC1568

Cat. No.: B1139465

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## Application Notes and Protocols for MC1568 A Selective Class IIa Histone Deacetylase (HDAC) Inhibitor

For research, scientific, and drug development professionals.

These application notes provide detailed protocols for the preparation, storage, and application of **MC1568**, a potent and selective inhibitor of class IIa histone deacetylases (HDACs). Proper handling and preparation of **MC1568** are crucial for ensuring experimental reproducibility and accuracy.

**MC1568** is a valuable tool for studying the roles of HDAC4 and HDAC5 in various biological processes, including myogenesis, adipogenesis, and neuronal remodeling.<sup>[1][2][3]</sup> It exhibits tissue-selective inhibition, making it a significant compound for targeted therapeutic research.<sup>[2][4]</sup>

## Data Presentation

The following table summarizes the key quantitative data for **MC1568**:

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>15</sub> FN <sub>2</sub> O <sub>3</sub> [5]
Molecular Weight	314.31 g/mol [5]
CAS Number	852475-26-4[5]
Appearance	Solid powder
Solubility	- DMSO: ≥15.7 mg/mL[5], >10 mM[5], up to 100 mM - Ethanol: Insoluble[5] - Water: Insoluble[5]
Storage (Solid)	Store at or below -20°C. The solid form is stable for at least 12 months when stored as directed. [4][6] Some suppliers suggest storage at +4°C. For long-term stability, ≥ 4 years, storage at -20°C is recommended.[3]
Storage (Stock Solution)	Store stock solutions in aliquots at -20°C or -80°C.[1] Stock solutions in DMSO can be stored at -20°C for several months[5] or up to one month.[7] For longer-term storage of 1 to 2 years, -80°C is recommended.[1] Avoid repeated freeze-thaw cycles.[1] Aqueous solutions should not be stored for more than one day.[4][6]
IC <sub>50</sub> Values	- Maize HD1-A: 100 nM[5][8] - Maize Class II HDAC: 22 μM[4][5]
Typical Working Concentrations	- In vitro (cell culture): ~10 μM[3][5] - In vivo (mice): 50 mg/kg[5]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM MC1568 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MC1568** using Dimethyl Sulfoxide (DMSO) as the solvent.

#### Materials:

- **MC1568** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile pipette tips

#### Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **MC1568** powder to room temperature to prevent condensation of moisture.
- **Weighing MC1568:** Carefully weigh out the desired amount of **MC1568** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.143 mg of **MC1568** (Molecular Weight = 314.31 g/mol ).
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 314.31 \text{ g/mol} = 3.143 \text{ mg}$
- **Dissolving in DMSO:** Add the appropriate volume of DMSO to the weighed **MC1568** powder. For a 10 mM solution from 3.143 mg, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. To aid dissolution for higher concentrations, the tube can be warmed at 37°C for 10 minutes and/or sonicated in an ultrasonic bath for a short period.[5]
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

#### Quality Control:

- Ensure the solution is clear and free of any visible particulates.
- Properly label all aliquots with the compound name, concentration, solvent, and date of preparation.

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working solutions for treating cells in culture.

#### Materials:

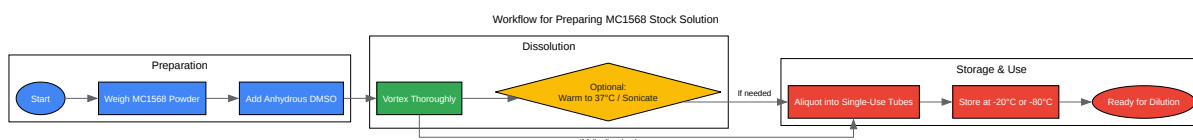
- 10 mM **MC1568** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile pipette tips

#### Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **MC1568** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentration. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.<sup>[9]</sup>
  - Example for a final concentration of 10  $\mu$ M in 1 mL of medium:
    - Prepare an intermediate dilution by adding 1  $\mu$ L of the 10 mM stock solution to 99  $\mu$ L of culture medium to get a 100  $\mu$ M solution.

- Add 100  $\mu\text{L}$  of the 100  $\mu\text{M}$  intermediate solution to 900  $\mu\text{L}$  of culture medium to achieve a final concentration of 10  $\mu\text{M}$ .
- DMSO Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **MC1568**-treated samples. The final DMSO concentration should typically be kept below 0.5% to avoid cellular toxicity.[9]
- Application to Cells: Add the final working solution to your cell cultures and proceed with the experiment.

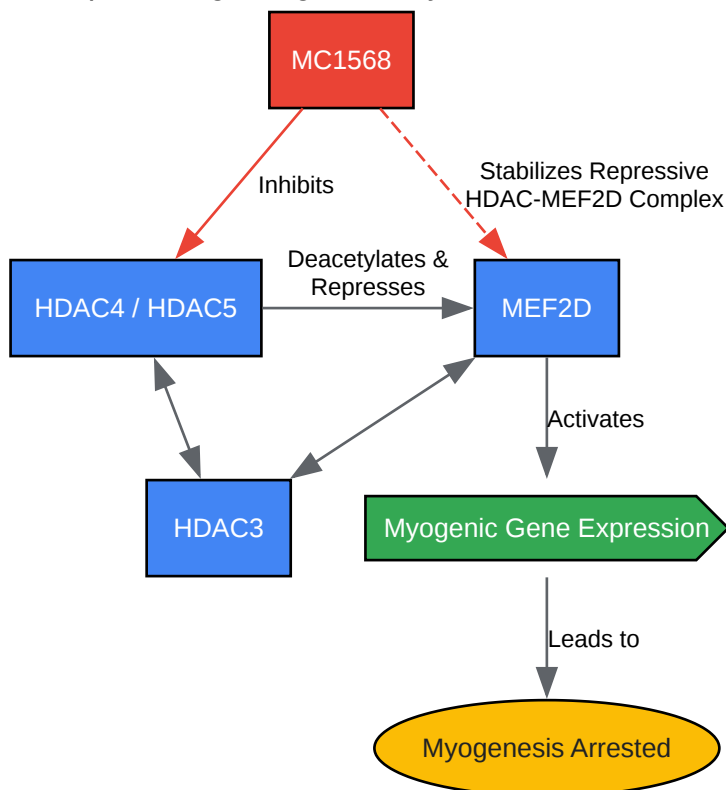
## Mandatory Visualizations



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Caption: A flowchart illustrating the key steps for preparing a stock solution of **MC1568**.

## Simplified Signaling Pathway of MC1568 Action



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Caption: A diagram showing the inhibitory effect of **MC1568** on the HDAC-MEF2D signaling pathway.

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